

# Application Notes and Protocols for Testing Narasin Sodium Efficacy

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## Compound of Interest

Compound Name: Narasin sodium

Cat. No.: B10764454

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Audience: Researchers, scientists, and drug development professionals.

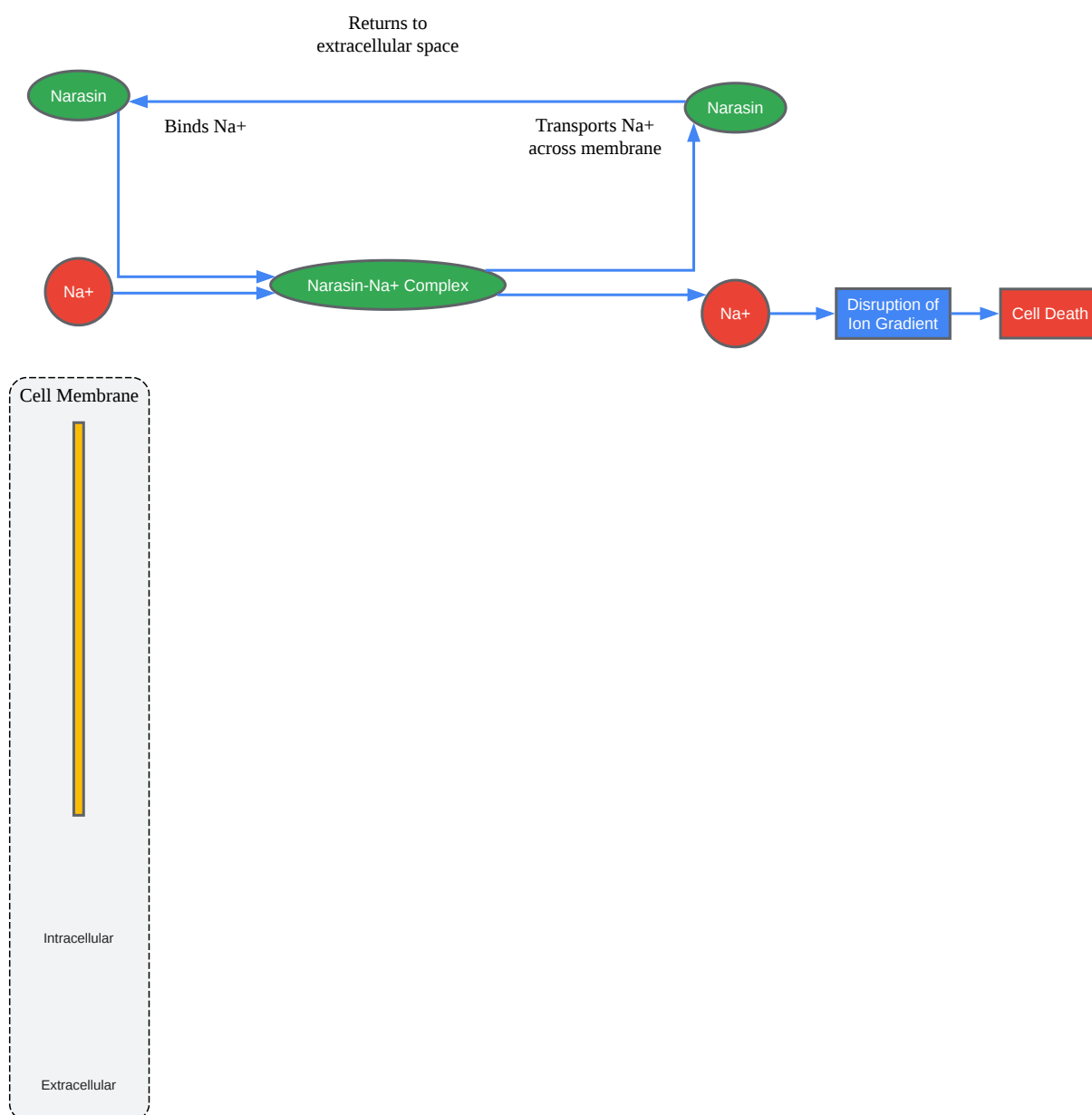
## Introduction

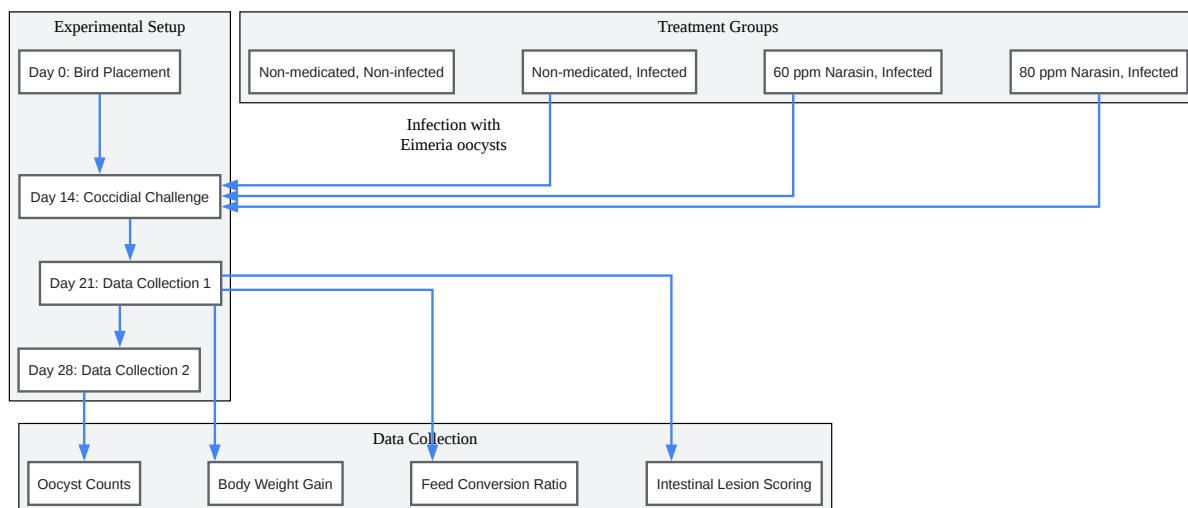
**Narasin sodium** is a polyether ionophore antibiotic produced by *Streptomyces aureofaciens*. [1] It is widely used in the veterinary industry as a coccidiostat to control gastrointestinal parasites, particularly *Eimeria* species in poultry. [2][3] Its mechanism of action involves the formation of lipid-soluble complexes with monovalent cations, such as sodium (Na<sup>+</sup>) and potassium (K<sup>+</sup>), and transporting them across cellular membranes. [2][4] This disruption of ion gradients interferes with cellular function and metabolism, leading to the death of the parasite. Narasin has also demonstrated activity against Gram-positive bacteria and has been investigated for its potential anticancer and antiviral properties.

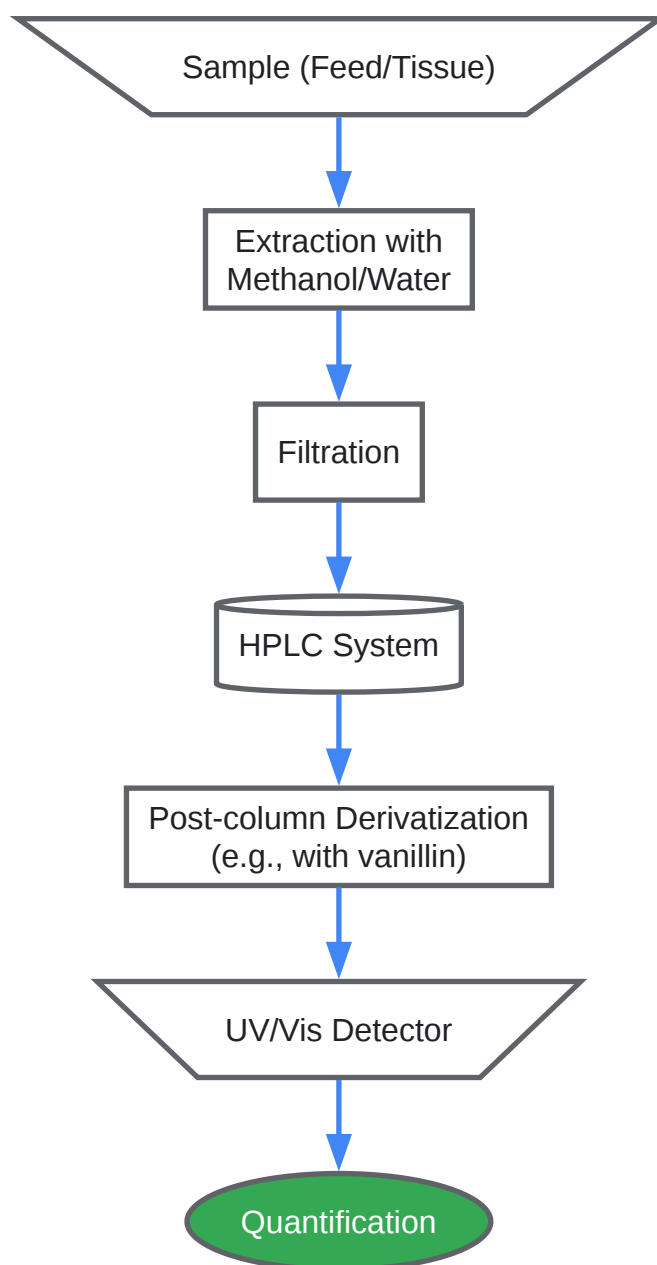
These application notes provide detailed protocols for researchers to evaluate the in vitro and in vivo efficacy of **narasin sodium**.

## Mechanism of Action: Ionophore Activity

Narasin functions as a mobile ion carrier, facilitating the transport of cations across biological membranes. This process disrupts the electrochemical gradients essential for cellular processes, ultimately leading to cell death in susceptible organisms.







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## References

- 1. Narasin | Anticoccidial drugs | Drugs | Various | Poultrymed [poultrymed.com]
- 2. fao.org [fao.org]
- 3. fao.org [fao.org]
- 4. Narasin Sodium | Antibiotic & Ionophore | RUO [benchchem.com]
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